

# Application Note: Quantification of (9Z)-Heptadecenoyl-CoA using Liquid Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: (9Z)-Heptadecenoyl-CoA

Cat. No.: B120352

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## Abstract

This application note details a robust and sensitive method for the quantification of **(9Z)-Heptadecenoyl-CoA** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **(9Z)-Heptadecenoyl-CoA** is an odd-chain monounsaturated long-chain acyl-coenzyme A, a key intermediate in fatty acid metabolism. The accurate measurement of this analyte is crucial for research in metabolic disorders, nutritional science, and drug development. The protocol described herein provides a comprehensive workflow, including sample preparation, LC-MS/MS parameters, and data analysis, suitable for researchers, scientists, and drug development professionals.

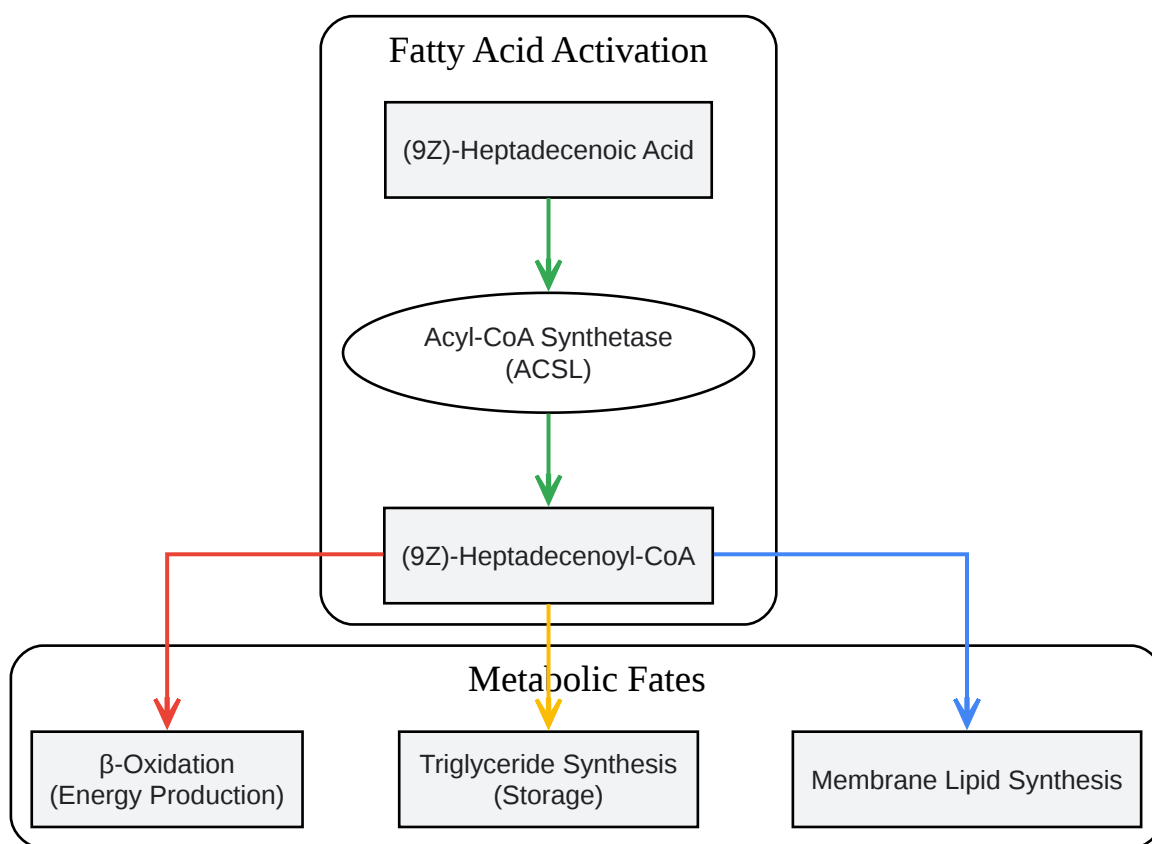
## Introduction

Long-chain acyl-Coenzyme A (LC-CoA) molecules are central to cellular metabolism, acting as activated forms of fatty acids for processes such as  $\beta$ -oxidation, triglyceride synthesis, and membrane incorporation. Dysregulation of LC-CoA metabolism is implicated in various diseases, including type 2 diabetes and fatty liver disease.[1] **(9Z)-Heptadecenoyl-CoA**, an odd-chain fatty acyl-CoA, is of increasing interest due to the association of odd-chain fatty acids with metabolic health.[2][3] The analysis of LC-CoAs is challenging due to their low abundance and physicochemical properties.[1] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for their analysis, offering high

sensitivity and specificity. This application note provides a detailed protocol for the reliable quantification of **(9Z)-Heptadecenoyl-CoA**.

## Experimental Workflow

The overall experimental workflow for the analysis of **(9Z)-Heptadecenoyl-CoA** is depicted below.



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## References

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